

# Best practices for long-term storage of BAY-826

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## Compound of Interest

Compound Name: BAY-826

Cat. No.: B10786929

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## Technical Support Center: BAY-826

This technical support center provides researchers, scientists, and drug development professionals with best practices for the long-term storage of **BAY-826**, a potent and selective TIE-2 inhibitor.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended temperature for long-term storage of solid **BAY-826**?

For optimal long-term stability of solid **BAY-826**, it is recommended to store the compound at -20°C.[1][2] Some suppliers suggest that storage at -80°C is also a suitable option for extended periods.[2][3]

Q2: How should I store **BAY-826** once it is dissolved in a solvent?

Stock solutions of **BAY-826** should be stored at -80°C for up to six months or at -20°C for shorter periods, potentially up to one to six months depending on the solvent and concentration.[3] It is best practice to prepare fresh working solutions from the stock solution on the day of use.

Q3: Can I store solid **BAY-826** at 4°C?

One supplier suggests that solid **BAY-826** can be stored at 4°C for up to six months. However, for long-term storage, -20°C is the more consistently recommended temperature to ensure maximum stability.

Q4: What solvents are recommended for dissolving **BAY-826**?

**BAY-826** is soluble in DMSO and ethanol. Cayman Chemical notes that it is sparingly soluble in DMSO (1-10 mg/ml) and slightly soluble in acetonitrile (0.1-1 mg/ml).

Q5: Is **BAY-826** sensitive to light or moisture?

While specific data on light and moisture sensitivity is not readily available in the provided search results, it is general best practice for all research compounds to be stored in tightly sealed containers, protected from light, to minimize potential degradation.

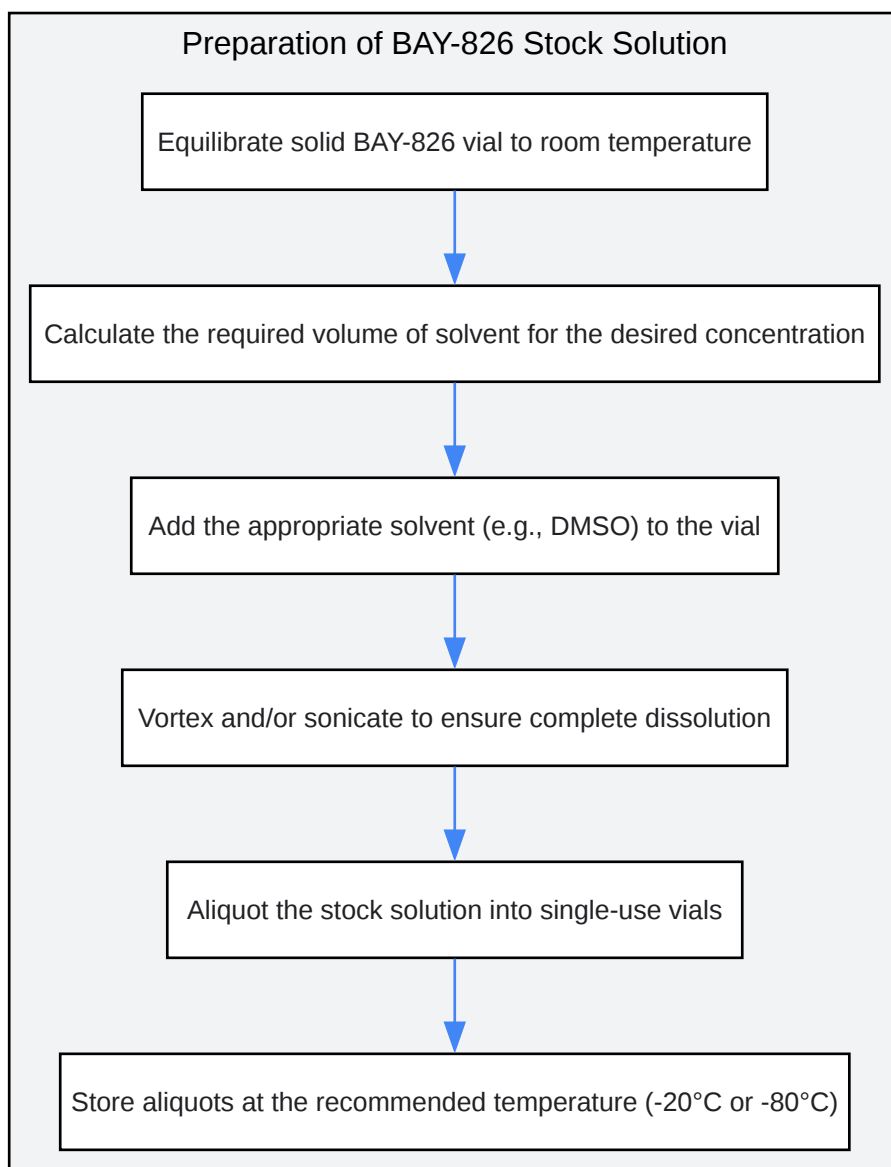
## Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Reduced potency or activity of BAY-826 in experiments.	Improper storage conditions leading to degradation.	<ul style="list-style-type: none"><li>- Verify that the compound has been stored at the recommended temperature (-20°C or -80°C).</li><li>- If using a stock solution, ensure it has not exceeded the recommended storage duration and temperature.</li><li>- Prepare a fresh stock solution from solid compound that has been properly stored.</li><li>- Consider purchasing a new vial of the compound if there are continued concerns about potency.</li></ul>
Precipitation observed in the stock solution upon thawing.	The solution may have become supersaturated, or the solvent may have partially evaporated.	<ul style="list-style-type: none"><li>- Gently warm the solution to room temperature and vortex to try and redissolve the precipitate.</li><li>- If precipitation persists, sonication may be used to aid dissolution.</li><li>- To prevent solvent evaporation, ensure vials are tightly sealed.</li></ul>
Inconsistent experimental results using the same batch of BAY-826.	Potential degradation due to repeated freeze-thaw cycles of the stock solution.	<ul style="list-style-type: none"><li>- Aliquot the stock solution into smaller, single-use vials after initial preparation to minimize the number of freeze-thaw cycles.</li><li>- Thaw aliquots on ice and use them immediately for experiments.</li></ul>

## Storage Condition Summary

Form	Storage Temperature	Duration	Source
Solid	-20°C	12 months	
Solid	4°C	6 months	
In Solvent	-80°C	6 months	
In Solvent	-20°C	1-6 months	

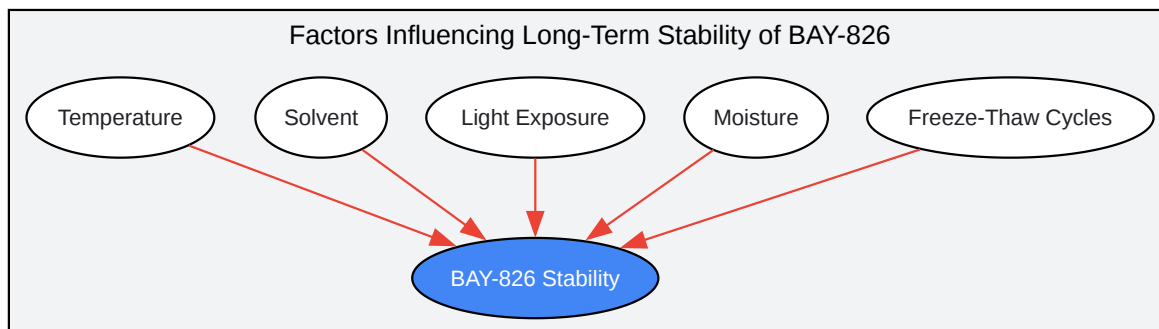
## Experimental Workflow for Preparing BAY-826 Stock Solutions



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Caption: Workflow for preparing stable **BAY-826** stock solutions.

## Factors Affecting **BAY-826** Stability



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## References

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- 2. BAY-826 | TIE-2 inhibitor | Probechem Biochemicals [probechem.com]
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